

Physicochemical Properties of 6-Epiharpagide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Epiharpagide

Cat. No.: B15073523

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Abstract

6-Epiharpagide, an iridoid glycoside, is a natural product of significant interest within the scientific community due to its potential therapeutic applications. A thorough understanding of its physicochemical properties is fundamental for its isolation, characterization, and formulation in drug development. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **6-Epiharpagide**, outlines detailed experimental protocols for their determination, and explores a potential signaling pathway relevant to its biological activity.

Physicochemical Data

While extensive experimental data for **6-Epiharpagide** is not widely published, the following table summarizes its known properties. Iridoid glycosides, as a class, are typically crystalline solids with high melting points and are generally soluble in polar solvents like water and alcohols.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ O ₁₀	Commercial Supplier Data
Molecular Weight	364.35 g/mol	Commercial Supplier Data
Melting Point	Not available. Iridoid glycosides generally have high melting points, for example, the related compound Aucubin has a melting point of 181 °C. [1]	General Chemical Knowledge
Boiling Point	Not available. Likely to decompose at high temperatures.	General Chemical Knowledge
Solubility	Soluble in water and alcohols (e.g., methanol, ethanol). [1]	General Chemical Knowledge
pKa	Not available.	General Chemical Knowledge

Experimental Protocols

Due to the limited availability of specific experimental data for **6-Epiharpagide**, this section provides detailed methodologies for determining its key physicochemical properties.

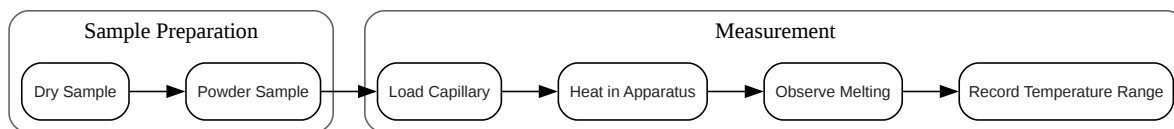
Determination of Melting Point

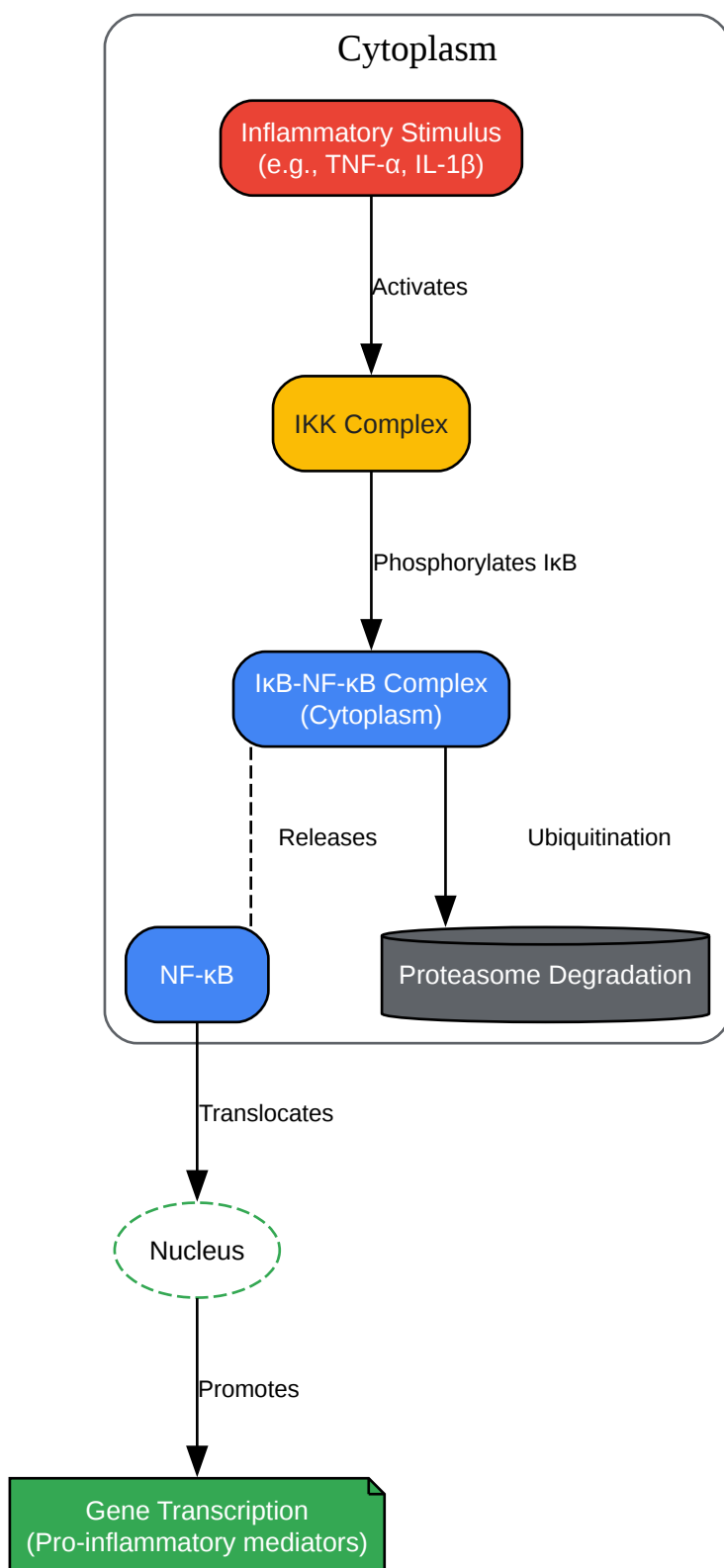
The melting point of a solid crystalline substance is a key indicator of its purity.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** The **6-Epiharpagide** sample must be thoroughly dried and finely powdered to ensure uniform heat distribution.[\[2\]](#)
- **Capillary Tube Loading:** A small amount of the powdered sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.[\[3\]](#)[\[4\]](#)
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to allow for thermal equilibrium.[\[3\]](#)
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has liquefied (completion of melting) are recorded. This range is the melting point of the substance.[\[3\]](#)
- Purity Assessment: A sharp melting range (typically $\leq 2^{\circ}\text{C}$) is indicative of a pure compound.[\[5\]](#)





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